

Application Notes and Protocols for Ti_3AlC_2 in High-Temperature Structural Components

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Compound of Interest

Compound Name: Ti_3AlC_2

Cat. No.: B15886947

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Audience: Researchers, Scientists, and Materials Engineers

Introduction: Titanium Aluminum Carbide (Ti_3AlC_2), a prominent member of the MAX phase family of ternary carbides and nitrides, presents a unique combination of metallic and ceramic properties.^{[1][2][3]} These materials, with the general formula $\text{M}_{n+1}\text{AX}_n$, are distinguished by their layered hexagonal crystal structure, which imparts properties such as high thermal and electrical conductivity, excellent thermal shock resistance, machinability, and high-temperature stability.^{[3][4][5]} Ti_3AlC_2 specifically is a candidate for high-temperature structural applications in fields like aerospace, nuclear energy, and industrial heating due to its exceptional oxidation resistance and good mechanical properties at elevated temperatures.^{[4][5][6][7]}

This document provides detailed application notes, quantitative data, and experimental protocols for the synthesis and characterization of Ti_3AlC_2 for use in high-temperature environments.

Physicochemical and Thermomechanical Properties

Ti_3AlC_2 's suitability for high-temperature applications stems from its robust property profile. It maintains structural integrity and performance under extreme thermal and mechanical stress.

Mechanical Properties

Ti₃AlC₂ exhibits a blend of ceramic-like stiffness and metal-like damage tolerance. Unlike traditional ceramics, it can undergo plastic deformation at high temperatures.[5] Below 1000°C, its failure mode is typically shear fracture, while at temperatures above 1050°C, it deforms ductilely.[8]

Table 1: Mechanical Properties of Ti₃AlC₂

Property	Value	Temperature (°C)	Reference(s)
Young's Modulus	297 GPa	25	[5]
Shear Modulus	140.2 GPa	25	[4]
Bulk Modulus	162.1 GPa	25	[4]
Vickers Hardness	2.5 - 4.7 GPa	25	[5][8]
Flexural Strength	340 - 375 MPa	25	[5][8]
Compressive Strength	764 MPa	25	[5]
Fracture Toughness	7.2 MPa·m ^{1/2}	25	[5][8]

| Creep Behavior | Controlled by grain boundary sliding | 1000 - 1200 | |

Thermal and Electrical Properties

A key advantage of Ti₃AlC₂ is its excellent performance under thermal cycling and sustained high temperatures. Its good thermal and electrical conductivity are characteristic of its metallic nature.[3][8] The material demonstrates remarkable resistance to thermal shock, a critical attribute for components subjected to rapid temperature changes.[8][9]

Table 2: Thermal and Electrical Properties of Ti₃AlC₂

Property	Value	Temperature Range (K)	Reference(s)
Density	4.11 g/cm ³	-	[10]
Thermal Stability in Air	Stable up to 600°C	~873	[11]
Decomposition Temperature	≥1400°C (in vacuum)	≥1673	[12]
Coefficient of Thermal Expansion	9.0 - 9.3 x 10 ⁻⁶ K ⁻¹	473 - 1473	[5][8]
Thermal Conductivity	22.6 - 26.4 W·m ⁻¹ ·K ⁻¹	473 - 1473	[8]
Thermal Shock Resistance (ΔT)	300 - 400 °C (Water Quench)	-	[9]
Electrical Resistivity	3.4 x 10 ⁻⁵ - 1.1 x 10 ⁻⁴ Ω·m	300 - 1173	[8]

| Electrical Conductivity | 3.48 x 10⁶ Ω⁻¹·m⁻¹ | 298 |[8] |

High-Temperature Oxidation Resistance

The outstanding oxidation resistance of Ti₃AlC₂ is a primary reason for its consideration in high-temperature structural applications.[4] When exposed to air at temperatures between 900°C and 1400°C, it forms a dense, adherent, and protective layer of α-Al₂O₃. [8][13] This oxide scale prevents further oxidation of the underlying material. The oxidation kinetics are often described as cubic, which is superior to the parabolic kinetics of many other high-temperature alloys.[13] The oxidation process begins at approximately 400°C, with the formation of both anatase and rutile TiO₂, but at temperatures above 800°C, the stable and protective α-Al₂O₃ and rutile TiO₂ phases dominate.[14]

Caption: High-temperature oxidation mechanism of Ti₃AlC₂.

Experimental Protocols

This section details common laboratory-scale protocols for the synthesis and high-temperature characterization of Ti₃AlC₂.

Protocol for Synthesis of Ti_3AlC_2 via Hot Pressing

Hot pressing is a reliable method for producing dense, polycrystalline Ti_3AlC_2 bulk samples.

A. Materials and Equipment

- Titanium (Ti) powder, <45 μm , 99.5% purity
- Aluminum (Al) powder, <45 μm , 99.5% purity
- Graphite (C) powder, <10 μm , 99.9% purity
- High-energy ball mill with hardened steel vials and balls
- Hydraulic press for cold compaction
- Graphite die assembly
- Hot press furnace with vacuum or inert gas (Argon) capability
- Diamond saw and polishing equipment

B. Procedure

- Powder Preparation: Mix elemental powders of Ti, Al, and C in a molar ratio of 3:1.2:2.[\[15\]](#)
An excess of aluminum is often used to compensate for potential loss due to evaporation at high temperatures.[\[16\]](#)
- Mechanical Activation (Optional but Recommended): Place the powder mixture in a high-energy ball mill. Mill for 1-4 hours to reduce particle size, increase homogeneity, and enhance reactivity.[\[17\]](#)[\[18\]](#)
- Cold Compaction: Uniaxially press the milled powder into a green pellet using a hydraulic press.
- Hot Pressing:
 - Place the green pellet into a graphite die.

- Position the die assembly in the hot press furnace.
- Evacuate the chamber and backfill with high-purity argon.
- Heat the sample to 1400-1500°C.[15]
- Apply a pressure of 25-30 MPa.[15]
- Hold at the peak temperature and pressure for 1-2 hours.
- Cool the sample to room temperature under pressure.
- Finishing: Extract the densified sample from the die. Cut and polish the sample for characterization.

C. Characterization

- Phase Purity: Use X-ray Diffraction (XRD) to identify the phases present and confirm the formation of Ti_3AlC_2 .
- Microstructure: Analyze the grain size, morphology, and density using Scanning Electron Microscopy (SEM).



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